

Design and Evaluation of 3-Hydroxychimaphilin Derivatives for Enhanced Biological Activity

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Compound of Interest

Compound Name: 3-Hydroxychimaphilin

Cat. No.: B162192

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Application Notes and Protocols for Researchers in Drug Discovery

This document provides a comprehensive guide for the design, synthesis, and biological evaluation of novel **3-Hydroxychimaphilin** derivatives. Drawing upon established methodologies for structurally related compounds, these notes offer a framework for developing potent and selective therapeutic agents. The protocols outlined herein are intended for researchers, scientists, and drug development professionals aiming to explore the therapeutic potential of this scaffold.

Design Strategy for 3-Hydroxychimaphilin Derivatives

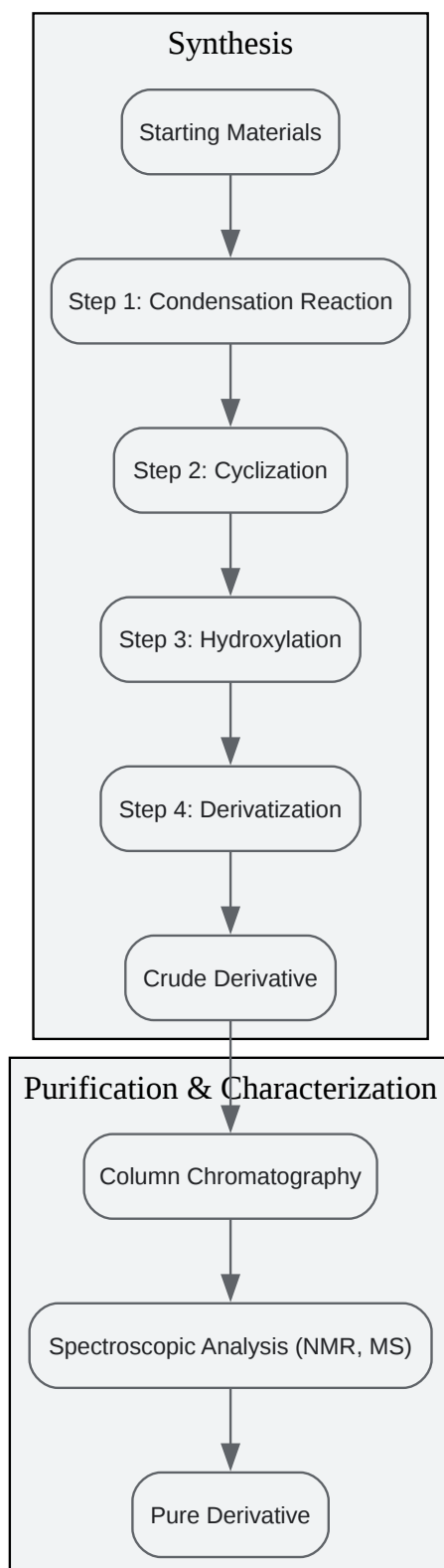
The core structure of **3-Hydroxychimaphilin**, a hydroxylated derivative of the natural product chimaphilin, presents a versatile scaffold for chemical modification. The design of novel derivatives focuses on introducing various substituents at key positions of the chimaphilin backbone to modulate its physicochemical properties and enhance its biological activity. Structure-activity relationship (SAR) studies on analogous compounds, such as coumarins, have shown that modifications can significantly impact potency and selectivity.^{[1][2]}

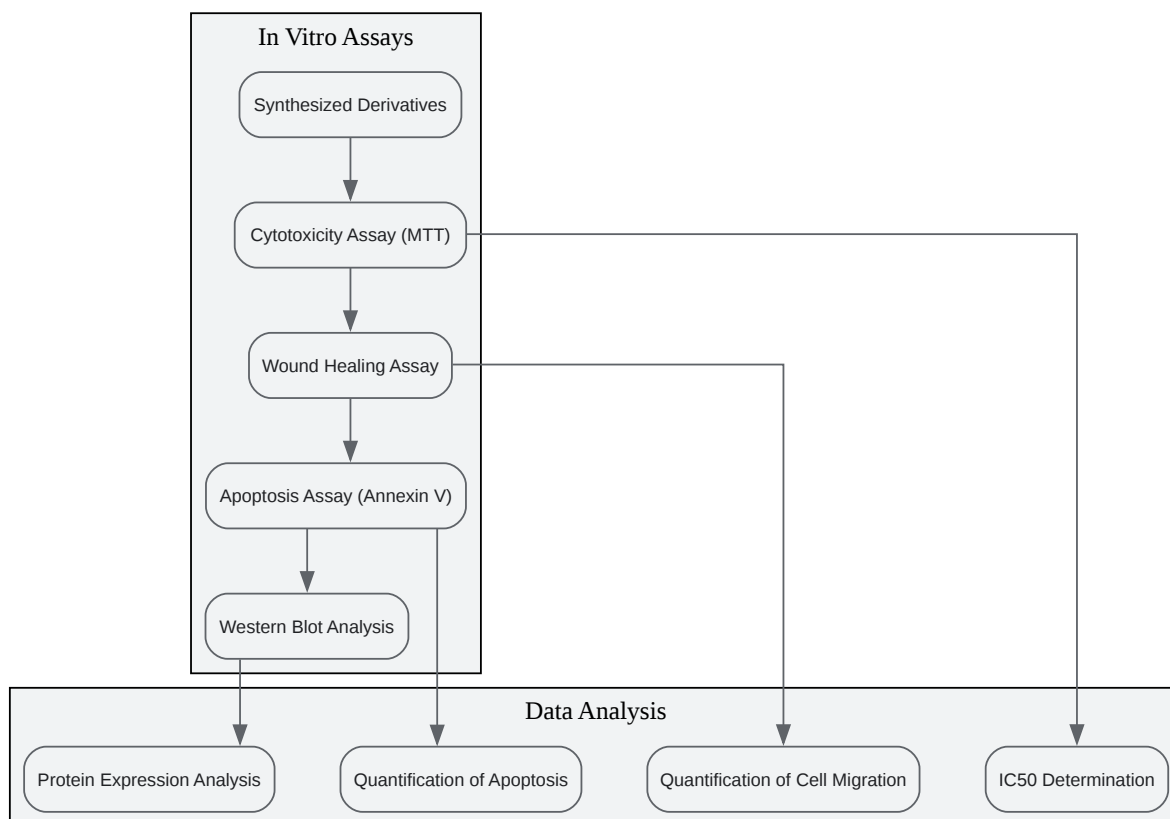
A primary strategy involves the introduction of functional groups that can interact with specific targets in cellular pathways implicated in disease. For instance, incorporating moieties known to interact with the PI3K/Akt signaling pathway, which is often dysregulated in cancer, could lead to the development of novel anti-cancer agents.^[3]

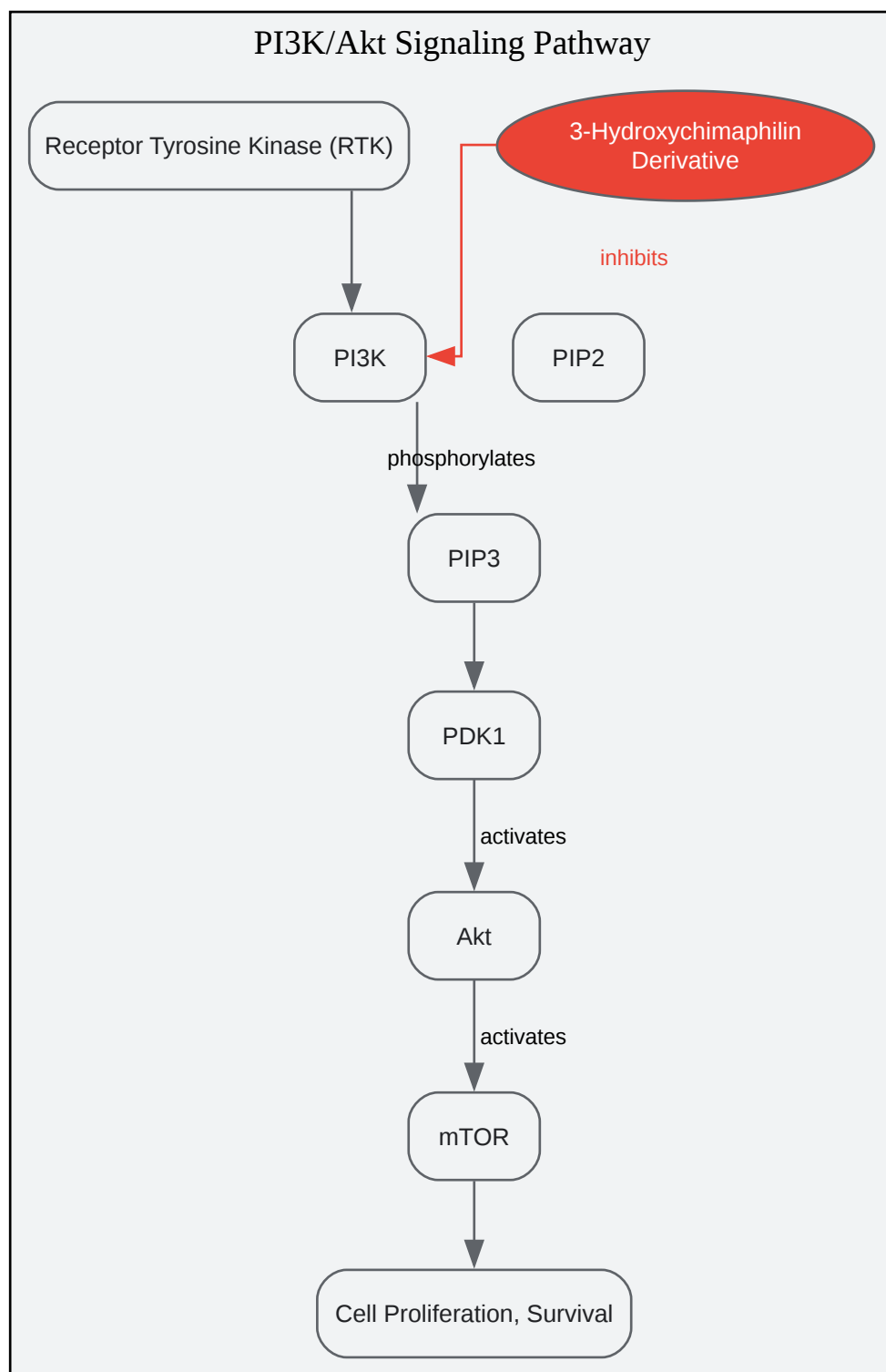
Synthesis of 3-Hydroxychimaphilin Derivatives

The synthesis of **3-Hydroxychimaphilin** derivatives can be achieved through a multi-step process adapted from established protocols for similar heterocyclic compounds. A plausible synthetic route is outlined below.

Workflow for Synthesis and Purification







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References

- 1. Synthesis and biological evaluation of hydroxylated 3-phenylcoumarins as antioxidants and antiproliferative agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Design, synthesis, and SAR of antiproliferative activity of trioxatriangulene derivatives - RSC Medicinal Chemistry (RSC Publishing) [pubs.rsc.org]
- 3. Design and Synthesis of Coumarin Derivatives as Novel PI3K Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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